

Application Notes and Protocols: Preparing GSK-4716 Stock Solution

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Compound of Interest

Compound Name: GSK-4716
CAS No.: 101574-65-6
Cat. No.: B1672389

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **GSK-4716**, a selective agonist of the Estrogen-Related Receptors ERR β and ERR γ .

Introduction

GSK-4716 is a valuable chemical probe for studying the biological functions of the orphan nuclear receptors ERR β and ERR γ .^{[1][2][3]} It displays selectivity for ERR β/γ over ERR α and the classical estrogen receptors.^{[1][4]} Proper preparation and storage of **GSK-4716** stock solutions are crucial for ensuring experimental reproducibility and accuracy.

Physicochemical Properties

A summary of the key physicochemical properties of **GSK-4716** is presented in Table 1. This data is essential for accurate stock solution preparation.

Property	Value	Reference(s)
Molecular Weight	282.34 g/mol	[1][4][5]
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₂	[1][4][5]
Appearance	White to off-white solid	[5]
Purity	>98%	[6]
Solubility (DMSO)	≥ 100 mg/mL (354.18 mM)	[5][6][7]
Solubility (Ethanol)	56 mg/mL (198.34 mM)	[8]
CAS Number	101574-65-6	[5]

Experimental Protocol: Preparation of a 10 mM GSK-4716 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK-4716** in dimethyl sulfoxide (DMSO).

3.1. Materials

- **GSK-4716** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **GSK-4716** before handling.

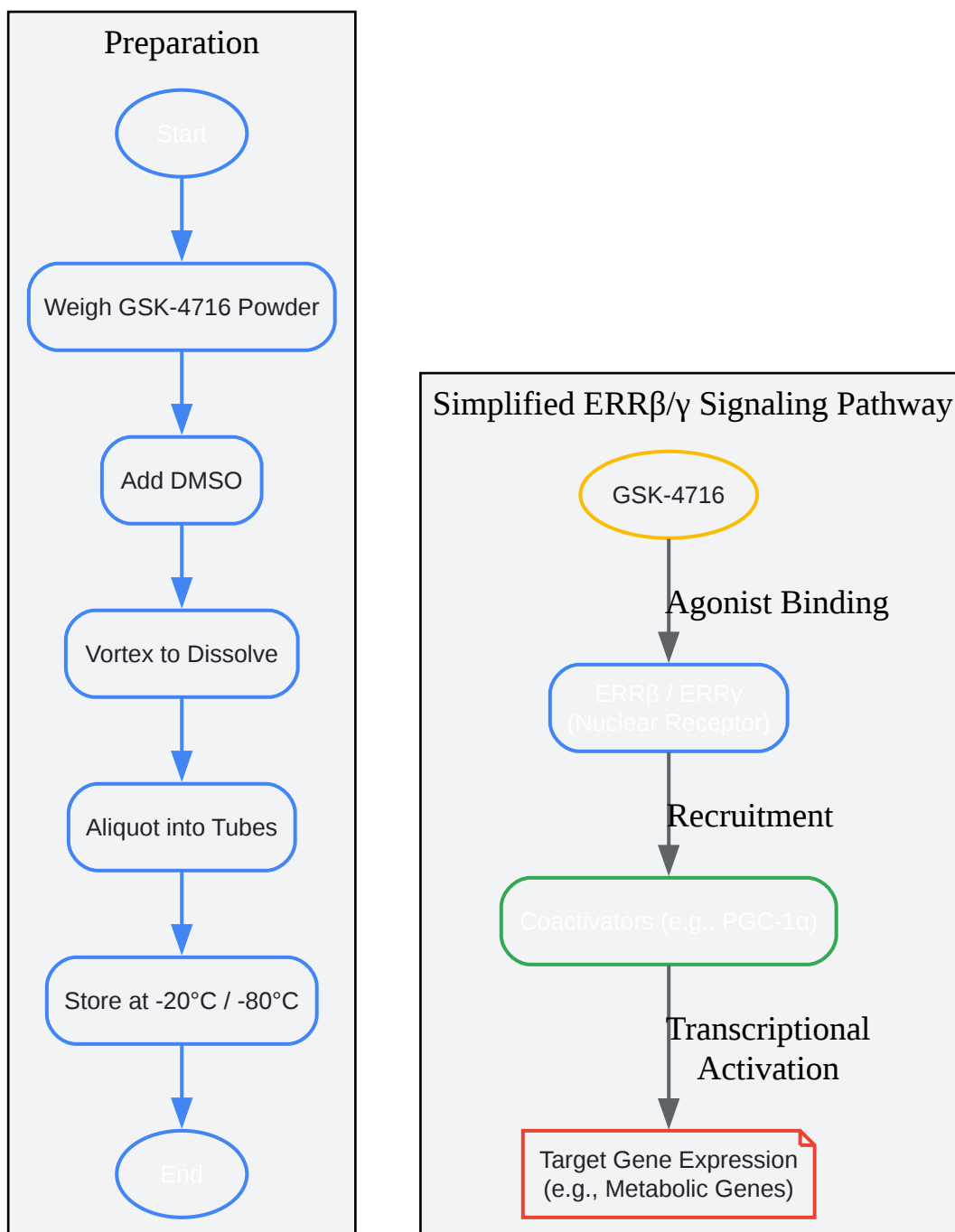
3.3. Procedure

- Equilibrate Reagents: Allow the **GSK-4716** powder and DMSO to reach room temperature before use. This is particularly important for anhydrous DMSO to prevent moisture condensation.
- Weigh **GSK-4716**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the desired amount of **GSK-4716** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.82 mg of **GSK-4716**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 282.34 \text{ g/mol} \times 1000 \text{ mg/g} = 2.82 \text{ mg}$
- Add Solvent:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **GSK-4716** powder. For the example above, add 1 mL of DMSO.
- Dissolve the Compound:
 - Cap the tube securely.
 - Vortex the solution until the **GSK-4716** is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This will minimize freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C or -80°C for long-term storage.[5][8] The stock solution is stable for at least one year at -80°C and for one month at -20°C in solvent.[8]

Visualization of Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **GSK-4716** stock solution and a simplified signaling pathway involving ERRβ/γ.



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